

A Technical Guide to Nitrosyl Fluoride: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Nitrosyl fluoride*

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This guide provides a comprehensive overview of **nitrosyl fluoride** (NOF), a reactive gas with significant applications in chemical synthesis. This document outlines its fundamental chemical properties, details common laboratory-scale synthesis protocols, and visualizes a general experimental workflow for its preparation.

Core Properties of Nitrosyl Fluoride

Nitrosyl fluoride is a covalently bonded compound with the chemical formula NOF.^[1] It is a colorless gas at standard conditions and is recognized for its high reactivity as a fluorinating and nitrating agent.^[1]

Property	Value
Chemical Formula	NOF
Molar Mass	49.0045 g/mol ^[2]
Appearance	Colorless gas ^[2]
Boiling Point	-72.4 °C ^[1]
Melting Point	-166 °C ^[1]

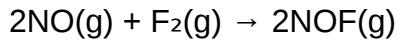
Synthesis of Nitrosyl Fluoride: Experimental Protocols

The preparation of **nitrosyl fluoride** can be achieved through several synthetic routes. Below are detailed methodologies for common laboratory preparations.

Method 1: Direct Fluorination of Nitric Oxide

This is a common and efficient method for producing **nitrosyl fluoride**.^[1] The reaction involves the direct combination of nitric oxide (NO) and fluorine (F₂).

Reaction:



Experimental Protocol:

- **Gas Purification:** Commercial nitric oxide is purified by passing it through a cold trap at approximately -110°C to remove any nitrogen dioxide impurities. Fluorine gas is passed through a tower of sodium fluoride to eliminate any hydrogen fluoride.
- **Reaction Setup:** The reaction is typically carried out in a fluorothene reactor. The purified nitric oxide is condensed into the reactor, which is cooled with liquid nitrogen.
- **Reaction Execution:** The liquid nitrogen bath is removed, allowing the nitric oxide to warm to just above its melting point. Purified fluorine is then slowly introduced into the reactor.
- **Product Collection:** The resulting **nitrosyl fluoride** is a colorless liquid at these temperatures. Any excess fluorine can be removed by freezing the product and evacuating the reactor. This method typically yields a product with high purity.^[2]

Method 2: Reaction of Nitrogen Dioxide with an Alkali Fluoride

An alternative synthesis route involves the reaction of nitrogen dioxide (NO₂) with an alkali fluoride, such as potassium fluoride (KF) or cesium fluoride (CsF).

Reaction:

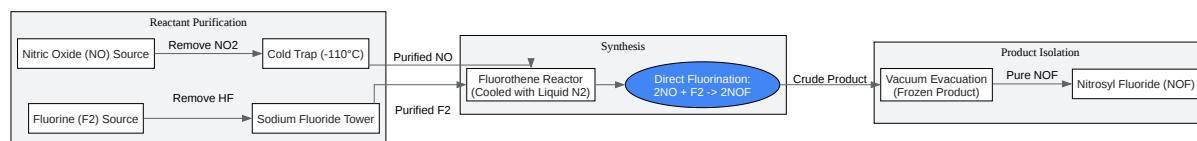
$2\text{NO}_2(\text{g}) + 2\text{KF}(\text{s}) \rightarrow 2\text{KNO}_2(\text{s}) + \text{F}_2(\text{g})$... followed by $2\text{NO}(\text{g}) + \text{F}_2(\text{g}) \rightarrow 2\text{NOF}(\text{g})$ (simplified overall: $2\text{NO}_2 + 2\text{KF} \rightarrow 2\text{KNO}_2 + 2\text{NOF}$)

Experimental Protocol:

- **Reactant Preparation:** Anhydrous potassium fluoride or cesium fluoride is placed in a suitable reaction vessel (e.g., Pyrex or a pre-fluorinated metal vessel).
- **Reaction Initiation:** Nitrogen dioxide is condensed into the vessel at low temperatures (e.g., -78°C) and then allowed to warm to room temperature.
- **Reaction Conditions:** The reaction proceeds at room temperature, though it can be accelerated by heating to 90°C . The reaction time can vary from hours to days depending on the conditions and the particle size of the alkali fluoride.
- **Product Isolation:** The volatile **nitrosyl fluoride** is the primary gaseous product and can be isolated from the solid alkali nitrate byproduct.

Experimental Workflow for Nitrosyl Fluoride Synthesis

The following diagram illustrates a generalized workflow for the synthesis of **nitrosyl fluoride** via the direct fluorination of nitric oxide.



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Synthesis workflow for **nitrosyl fluoride**.

Applications in Research and Development

Nitrosyl fluoride is a valuable reagent in various chemical transformations. Its strong fluorinating and nitrating capabilities make it useful in the synthesis of a range of organic and inorganic compounds.^[1] For instance, it can convert many metals to their corresponding fluorides and can be used to introduce the nitroso group into organic molecules.^[1] Its high reactivity necessitates careful handling in inert atmosphere systems.

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References

- 1. Nitrosyl fluoride - Wikipedia [en.wikipedia.org]
- 2. osti.gov [osti.gov]
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